

Physical and chemical characteristics of 2-(Ethylthio)ethylamine

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Compound of Interest

Compound Name: 2-(Ethylthio)ethylamine

Cat. No.: B1582263

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An In-Depth Technical Guide to 2-(Ethylthio)ethylamine

Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the physical, chemical, and analytical characteristics of **2-(Ethylthio)ethylamine** (CAS No. 36489-03-9), a versatile bifunctional molecule. Designed for researchers, chemists, and professionals in drug development, this document synthesizes technical data with practical insights into its application and handling.

Molecular Identity and Core Physicochemical Properties

2-(Ethylthio)ethylamine, also known as 1-amino-3-thiapentane, is an organic compound featuring a primary amine and a thioether functional group.^[1] This unique structure dictates its chemical behavior and utility as a building block in synthesis and as a ligand in coordination chemistry.^[2]

Structural and Molecular Data

The fundamental identifiers and molecular properties of **2-(Ethylthio)ethylamine** are summarized below.

Identifier	Value	Source
CAS Number	36489-03-9	[3] [4] [5]
Molecular Formula	C ₄ H ₁₁ NS	[2] [3] [4]
Molecular Weight	105.20 g/mol	[2] [3] [6]
IUPAC Name	2-ethylsulfanylethanamine	[1] [2]
Linear Formula	CH ₃ CH ₂ SCH ₂ CH ₂ NH ₂	
SMILES	CCSCCN	[2] [7]
InChI Key	HJCTVUWPHAZTLI-UHFFFAOYSA-N	[2] [7]

Physical Properties

The physical state and key properties are crucial for experimental design, dictating appropriate handling and reaction conditions. The compound is typically a clear, colorless to pale yellow liquid with a characteristic stench.[\[4\]](#)[\[8\]](#)

Property	Value	Source
Boiling Point	159-160 °C at 760 mmHg	[4] [5] [7]
Melting Point	163 °C	[1] [4] [5]
Density	0.946 g/mL at 25 °C	[4] [5] [7]
Refractive Index (n ₂₀ /D)	1.4900	[1] [7]
Flash Point	57 °C (134.6 °F) - closed cup	[7]
pKa	9.04 ± 0.10 (Predicted)	[1] [8]

Chemical Reactivity and Applications

The dual functionality of **2-(Ethylthio)ethylamine** underpins its diverse applications. The primary amine group serves as a nucleophile and a base, while the thioether's sulfur atom can be oxidized and act as a ligand for metal centers.[\[2\]](#)

Role in Organic and Medicinal Chemistry

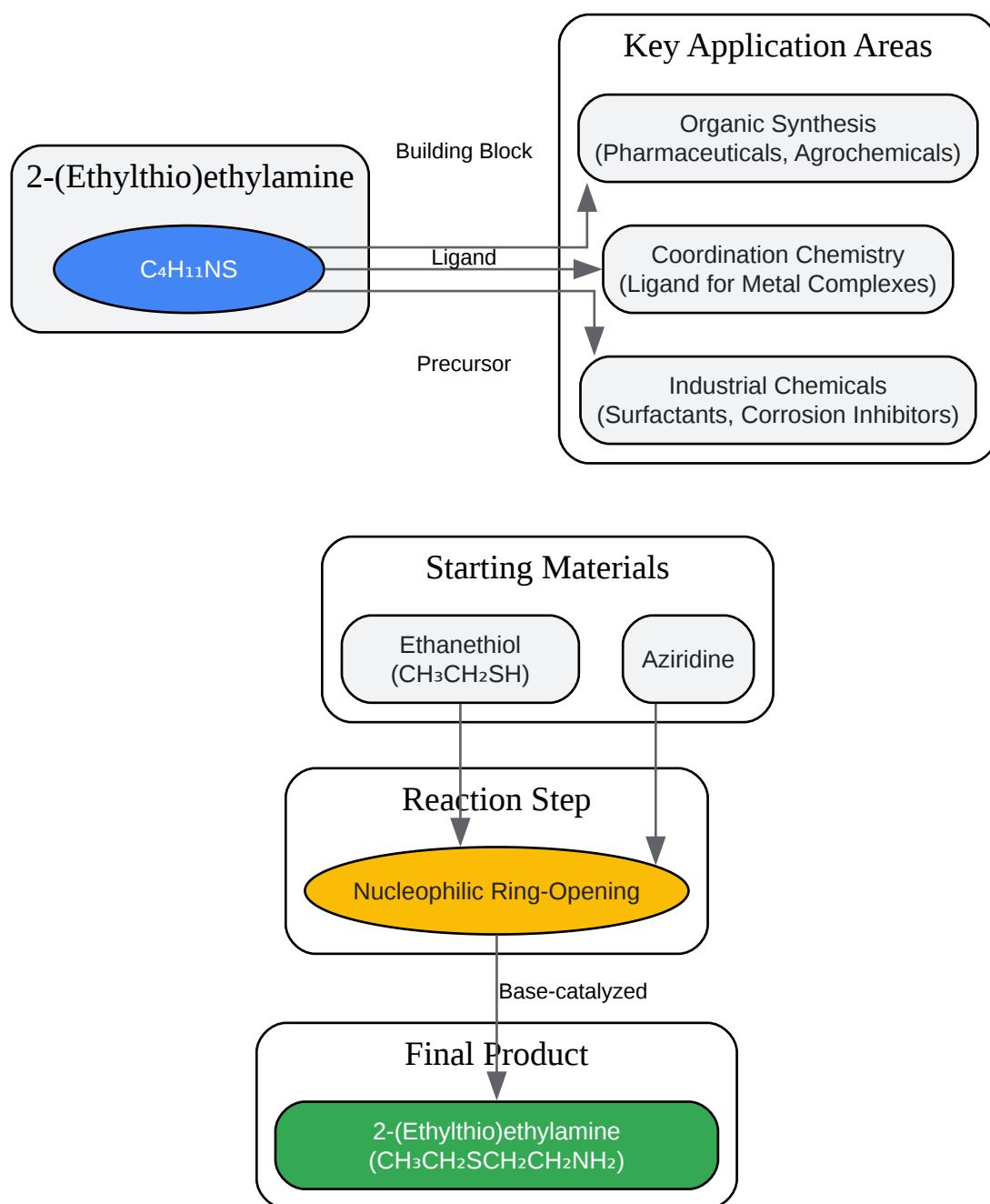
As a synthetic building block, this compound is integral to constructing more complex molecules.^{[2][4]} It is particularly valuable in pharmaceuticals, where it serves as an intermediate in the synthesis of drugs targeting cardiovascular and neurological conditions.^[4] Its hydrochloride salt is also used in the synthesis of specialized organic compounds.^[2]

Coordination Chemistry and Material Science

The ability of **2-(Ethylthio)ethylamine** to act as a bidentate ligand, coordinating through both its nitrogen and sulfur atoms, makes it significant in coordination chemistry.^[2] It forms stable complexes with transition metals like palladium(II) and platinum(II), which have been investigated for potential biological and chemotherapeutic applications.^[2] This property also extends to material science, where it is a precursor for developing functionalized ligands for catalysis.^[2]

Industrial Applications

In industrial settings, **2-(Ethylthio)ethylamine** is used in the production of specialty chemicals. It serves as a precursor in the manufacturing of surfactants and corrosion inhibitors.^{[2][4]} Furthermore, it is utilized in the development of agrochemicals such as pesticides and herbicides.^[4]



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Figure 2. A plausible synthetic route to 2-(Ethylthio)ethylamine.

Safety, Handling, and Storage

Proper handling of **2-(Ethylthio)ethylamine** is critical due to its hazardous properties. It is classified as a flammable liquid and is known to cause skin irritation and serious eye damage.

[1][6][7]

GHS Hazard Information

- Physical Hazards: H226 - Flammable liquid and vapor. [1][6]* Health Hazards:
 - H315 - Causes skin irritation. [1][6] * H318 - Causes serious eye damage. [1][6] * H335 - May cause respiratory irritation. [1][6]* Signal Word: Danger. [1][7] The hydrochloride salt is harmful if swallowed and causes skin and serious eye irritation. [9][10]

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Use only outdoors or in a well-ventilated area. Keep away from heat, sparks, open flames, and hot surfaces. [1][9]Ground/bond container and receiving equipment. [1]* Personal Protective Equipment:
 - Eye/Face Protection: Wear chemical safety goggles or a face shield. [1][7] * Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. [1][7] * Respiratory Protection: Use a suitable respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate. [7]

Storage

- Store in a well-ventilated place at room temperature. [4][9]* Keep the container tightly closed. [1][9]* Store in a flammable liquid storage cabinet. [7] This compound is classified as a Dangerous Good for transport and may be subject to additional shipping charges. [3]

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